

Personal protective equipment for handling Itacitinib

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Compound of Interest

Compound Name: *Itacitinib*

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Essential Safety and Handling Guide for Itacitinib

This guide provides crucial safety and logistical information for laboratory professionals handling **Itacitinib**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Classification

Itacitinib is a selective JAK1 inhibitor. While one Safety Data Sheet (SDS) indicates the substance is not classified as hazardous, other sources classify it as toxic or harmful.[1][2] Given the conflicting information, it is prudent to handle **Itacitinib** with a high degree of caution, adhering to the most stringent safety protocols. The primary routes of occupational exposure are inhalation, skin contact, and ingestion.[3]

Summary of GHS Hazard Classifications:

Hazard Class	MedchemExpress (Itacitinib) [1]	DC Chemicals (Itacitinib)[2]	MedchemExpress (Itacitinib adipate)[4]	Cayman Chemical (Itacitinib)
Acute Toxicity, Oral	Category 3 (Toxic)	Category 4 (Harmful)	Category 4 (Harmful)	Not Classified
Acute Toxicity, Dermal	Category 3 (Toxic)	-	-	Not Classified
Acute Toxicity, Inhalation	Category 3 (Toxic)	-	-	Not Classified
Skin Corrosion/Irritation	-	-	Category 2 (Irritant)	Not Classified
Serious Eye Damage/Irritation	-	-	Category 2A (Irritant)	Not Classified
Specific Target Organ Toxicity (Single Exposure)	-	-	Category 3 (Respiratory Irritation)	Not Classified
Aquatic Toxicity (Acute)	-	Category 1	-	-
Aquatic Toxicity (Chronic)	-	Category 1	-	-

Note: This table summarizes hazard classifications from various suppliers. It is recommended to consult the specific SDS for the product in use.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to establish a barrier between the researcher and the chemical.[3] The following PPE is mandatory when handling **Itacitinib**:

- Hand Protection: Wear protective gloves.[1][2][4]

- Body Protection: Wear protective clothing, such as a lab coat.^{[1][2][4]} Impervious clothing is recommended.^[2]
- Eye and Face Protection: Use safety goggles with side-shields or a face shield.^{[1][2][4]}
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form or if there is a risk of aerosol formation.^{[2][4]} In situations requiring respiratory protection, a surgical N-95 respirator can provide both respiratory and splash protection.^[3]

Operational Plan for Safe Handling

Follow these procedural steps for the safe handling of **Itacitinib** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a tightly closed container in a cool, well-ventilated, and locked-up place.^{[1][2]} Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.^[2]
- Preparation and Handling:
 - Work in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to ensure adequate ventilation and containment.^{[2][3]}
 - Don all required PPE before handling the substance.
 - Avoid the formation of dust and aerosols.^[2]
 - Do not eat, drink, or smoke in the handling area.^{[1][2]}
 - Wash hands thoroughly after handling.^{[1][2]}
- Spill Management:
 - In case of a spill, evacuate non-essential personnel from the area.^{[1][2]}
 - Wear full PPE, including respiratory protection, during cleanup.^{[1][2]}

- Absorb liquid spills with an inert material (e.g., diatomite, universal binders).[1][2] For solid spills, carefully collect the material to avoid generating dust.
- Decontaminate the spill area and equipment by scrubbing with alcohol.[1][2]
- Collect all contaminated materials in a sealed container for proper disposal.[1][2]
- Disposal:
 - Dispose of **Itacitinib** and any contaminated materials as hazardous waste.[1][2]
 - All disposal activities must be in accordance with local, state, and federal regulations.[1][2] It is often required to dispose of such materials through an approved waste disposal plant.
[2]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][4] An eye-wash station should be readily accessible.[2][4]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Visualized Workflows

The following diagrams illustrate the procedural flow for safely handling **Itacitinib** and the decision-making process for risk assessment and PPE selection.

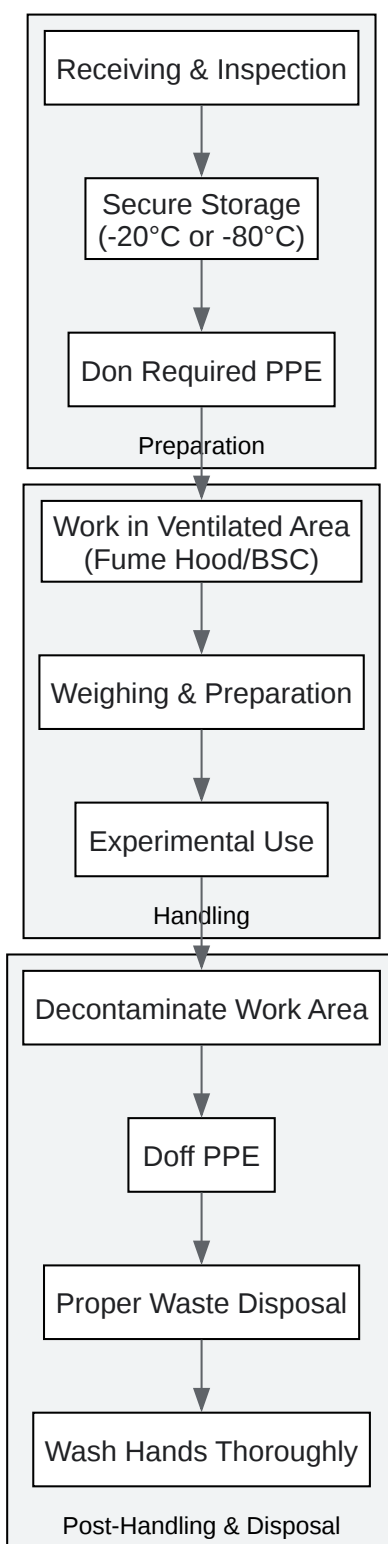


Figure 1: Step-by-Step Itacitinib Handling Workflow

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Caption: Figure 1: A procedural flowchart for the safe handling of **Itacitinib** in a laboratory setting.

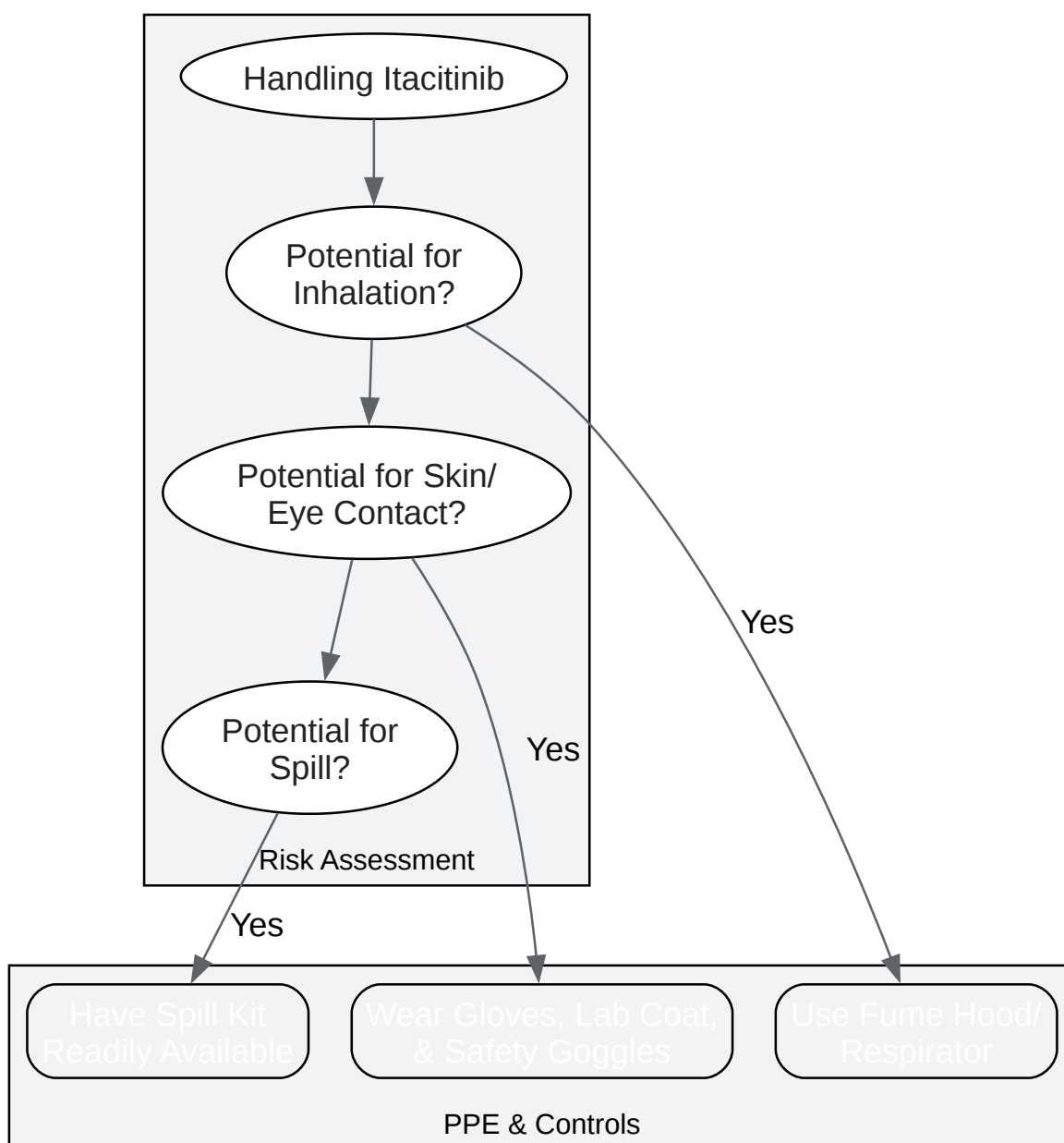


Figure 2: Risk Assessment for Itacitinib Handling

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Caption: Figure 2: A logical diagram illustrating the risk assessment process and corresponding PPE selection for **Itacitinib**.

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